

Physical and chemical properties of 1-Boc-5-methyl-1,4-diazepane.

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Compound of Interest

Compound Name: *Tert-butyl 5-methyl-1,4-diazepane-1-carboxylate*

Cat. No.: *B045294*

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Technical Guide: 1-Boc-5-methyl-1,4-diazepane

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the known physical and chemical properties of 1-Boc-5-methyl-1,4-diazepane. The information is compiled from various chemical and safety data sources to support its application in research and development.

Core Chemical and Physical Properties

1-Boc-5-methyl-1,4-diazepane, systematically named **tert-butyl 5-methyl-1,4-diazepane-1-carboxylate**, is a heterocyclic organic compound. It is a derivative of diazepane, featuring a tert-butoxycarbonyl (Boc) protecting group on one of the nitrogen atoms and a methyl group at the 5-position.

General and Physical Properties

Property	Value	Source
Molecular Formula	C ₁₁ H ₂₂ N ₂ O ₂	[1][2]
Molecular Weight	214.305 g/mol	[1][2]
Appearance	Solid	[2]
Density	1.0 ± 0.1 g/cm ³	[1]
Boiling Point	288.3 ± 23.0 °C at 760 mmHg	[1]
Flash Point	128.2 ± 22.6 °C	[1]
Vapor Pressure	0.0 ± 0.6 mmHg at 25°C	[1]

Identifiers and Descriptors

Identifier/Descriptor	Value	Source
CAS Number	194032-42-3	[1]
IUPAC Name	tert-butyl 5-methyl-1,4-diazepane-1-carboxylate	[1]
InChI	1S/C11H22N2O2/c1-9-8-12-6-5-7-13(9)10(14)15-11(2,3)4/h9,12H,5-8H2,1-4H3	[2]
InChI Key	FPUHWSHGYILARO-UHFFFAOYSA-N	[2]
SMILES	<chem>CC1CNCCCN1C(=O)OC(C)(C)C</chem>	[2]
MDL Number	MFCD18432596	[2]
PubChem Substance ID	329792754	[2]

Experimental Protocols

While a specific, detailed synthesis protocol for 1-Boc-5-methyl-1,4-diazepane was not found in the immediate search results, a general procedure for the synthesis of related N-Boc-1,4-diaza-

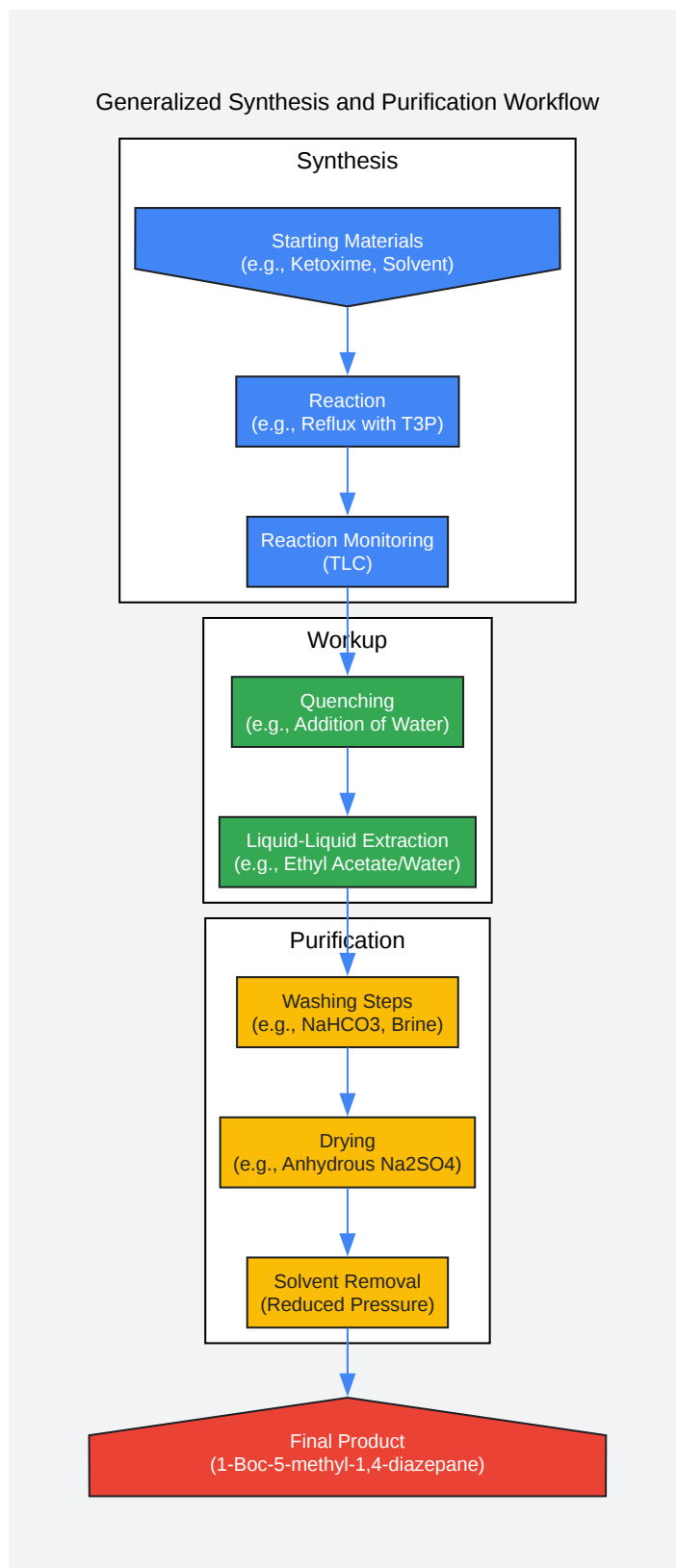
5-cycloheptanones provides a relevant experimental framework. This process involves a Beckmann rearrangement of a ketoxime precursor.

General Synthesis of N-Boc-1,4-diaza-5-cycloheptanone:

- **Reaction Setup:** A solution of the precursor ketoxime (0.01 mol) in tetrahydrofuran (THF, 10 mL) is prepared.
- **Reagent Addition:** T3P (15 mol%, 50% solution in ethyl acetate) is added to the solution.
- **Reaction Conditions:** The reaction mixture is stirred at reflux for 1-4 hours under a nitrogen atmosphere.
- **Monitoring:** The progress of the reaction is monitored by thin-layer chromatography (TLC).
- **Workup:** Upon completion, the solvent is removed under reduced pressure. The residue is diluted with distilled water (20 mL).
- **Extraction:** The aqueous layer is extracted with ethyl acetate (2 x 20 mL).
- **Purification:** The combined organic phases are washed sequentially with a saturated sodium bicarbonate (NaHCO_3) solution (1 x 10 mL) and brine. The organic phase is then dried over anhydrous sodium sulfate (Na_2SO_4) and concentrated under reduced pressure to yield the product.

Process Visualization

The following diagram illustrates a generalized workflow for the synthesis and purification of a diazepane derivative, based on common organic synthesis techniques.



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Caption: Generalized workflow for the synthesis and purification of a diazepane derivative.

Safety, Handling, and Storage

For related compounds, such as (R)-Benzyl 5-methyl-1,4-diazepane-1-carboxylate, the following safety precautions are advised and should be considered for 1-Boc-5-methyl-1,4-diazepane in the absence of specific data.

- **Handling:** Wear appropriate personal protective equipment (PPE), including gloves, eye protection, and a lab coat. Use only in a well-ventilated area or under a chemical fume hood. Avoid breathing dust, vapors, mist, or gas. Wash hands thoroughly after handling.[\[3\]](#)
- **Storage:** Keep the container tightly closed and store in a cool, dry, and well-ventilated place.[\[3\]](#)
- **First Aid:**
 - If inhaled: Move the person into fresh air. If not breathing, give artificial respiration. Consult a physician.
 - In case of skin contact: Wash off with soap and plenty of water. Consult a physician.
 - In case of eye contact: Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.
 - If swallowed: Rinse mouth with water. Never give anything by mouth to an unconscious person. Consult a physician.
- **Fire Fighting:** Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide as extinguishing media. Wear self-contained breathing apparatus for firefighting if necessary.[\[4\]](#)
- **Disposal:** Dispose of this material and its container at a licensed professional waste disposal service.[\[4\]](#)

It is important to note that the toxicological properties of 1-Boc-5-methyl-1,4-diazepane have not been thoroughly investigated.[\[4\]](#) All handling and experimental procedures should be conducted with appropriate caution by trained personnel.

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